

Personal protective equipment for handling Idoxanthin

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Compound of Interest

Compound Name: Idoxanthin

Cat. No.: B15596662

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Essential Safety and Handling Guide for Idoxanthin

Disclaimer: Specific safety data for **Idoxanthin** is not readily available. The following guidance is based on the safety data sheet (SDS) for Astaxanthin, a structurally similar carotenoid from which **Idoxanthin** is derived.[1][2] Researchers should handle **Idoxanthin** with the same precautions as Astaxanthin until specific data becomes available.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Idoxanthin**. It includes operational procedures and disposal plans to ensure a safe laboratory environment.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of Astaxanthin, which are presumed to be similar to **Idoxanthin**.

Property	Value
Physical State	Powder / Solid
Appearance	Reddish violet
Odor	Odorless
Molecular Formula	C40 H52 O4
Molecular Weight	596.84 g/mol
Melting Point	216 - 218 °C / 420.8 - 424.4 °F
Solubility	0.083 g/L in water
Stability	Sensitive to light and air

Source: Fisher Scientific Safety Data Sheet for Astaxanthin[3]

Personal Protective Equipment (PPE)

When handling **Idoxanthin**, appropriate personal protective equipment must be worn to prevent exposure. The recommended PPE is detailed below.

PPE Category	Item	Standard/Specification
Eye and Face Protection	Safety glasses with side-shields or goggles	OSHA 29 CFR 1910.133 or European Standard EN166
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber)	EN374
Protective clothing (lab coat)	To prevent skin exposure	
Respiratory Protection	Not required under normal use with adequate ventilation.	Use in case of aerosol formation or insufficient ventilation.

Sources: Fisher Scientific Safety Data Sheet, LGC Standards Safety Data Sheet[3][4]

Experimental Protocols: Safe Handling and Storage

Engineering Controls:

- Ensure adequate ventilation in the work area. Eyewash stations should be readily accessible.^[4]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Avoid contact with skin, eyes, and clothing.^[3]
- Weighing and Transfer: Handle in a well-ventilated area to avoid dust formation. Avoid ingestion and inhalation.^[3]
- Spill Management: In case of a spill, cover drains and collect the material using a liquid-absorbent material (e.g., Chemizorb®). Clean the affected area thoroughly.
- Hygiene: Change contaminated clothing immediately. Wash hands thoroughly after handling the substance.

Storage:

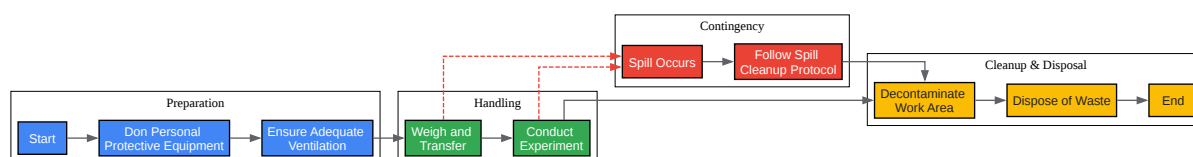
- Store in a freezer in a tightly closed container.^[3]
- The storage area should be dry and well-ventilated.^[3]
- Protect from exposure to air and light.^[3]
- Keep away from strong oxidizing agents.^[3]

Disposal Plan

Dispose of **Idoxanthin** waste in accordance with local, state, and federal regulations. Unused material and its container should be treated as chemical waste. Do not allow the substance to enter sewers or surface water.^[5]

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **Idoxanthin** in a laboratory setting.



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Caption: A logical workflow for the safe handling of **Idoxanthin**.

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References

- 1. researchgate.net [researchgate.net]
- 2. Astaxanthin and its metabolites idoxanthin and crustaxanthin in flesh, skin, and gonads of sexually immature and maturing Arctic charr (*Salvelinus alpinus* (L.)) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com [accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
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